

Acid blue 260 material safety data sheet (MSDS).

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Acid blue 260

CAS No.: 62168-86-9

Cat. No.: B15622319

[Get Quote](#)

An In-depth Technical Guide to Acid Blue 260

This technical guide provides a comprehensive overview of the material safety data, physicochemical properties, and handling procedures for **Acid Blue 260**. The information is intended for researchers, scientists, and drug development professionals who may be working with this compound.

Chemical and Physical Properties

Acid Blue 260 is a synthetic anthraquinone dye.[1][2] It appears as a dark blue, odorless powder.[3][4] This dye is soluble in water, with a reported solubility of 70 g/L at 90°C.[5]

Table 1: Chemical Identifiers for **Acid Blue 260**

Identifier	Value
CAS Number	62168-86-9[3][4]
Molecular Formula	C ₂₆ H ₂₃ CIN ₃ NaO ₆ S[1][2][4] or C ₃₇ H ₃₄ N ₂ Na ₂ O ₉ S ₃ [3]
Molecular Weight	563.99 g/mol [1][2][4]
Synonyms	Weak Acid brilliant blue RL, C.I. Acid Blue 260, Erionyl Blue A-R, Erionyl Blue RL[2][3]

Table 2: Physicochemical Properties of **Acid Blue 260**

Property	Value
Physical State	Powder[4][6]
Color	Blue[1][4]
Odor	Odorless[4]
Solubility	70 g/L in water at 90°C[5]
Hydrogen Bond Donor Count	3[6]
Topological Polar Surface Area	167 Å ² [6]

Safety and Hazard Information

Acid Blue 260 is considered harmful if swallowed and may cause irritation to the eyes, skin, and respiratory tract.[4] Prolonged or repeated contact may lead to skin irritation.[4]

Table 3: Hazard Identification

Hazard Type	Description
Ingestion	Harmful if swallowed. May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.[4]
Inhalation	May cause irritation of the respiratory tract.[4]
Skin Contact	May cause skin irritation in sensitive individuals. Prolonged or repeated contact may cause skin irritation.[4]
Eye Contact	Dust may cause irritation and inflammation.[4]

Experimental Protocols for Hazard Assessment

The toxicological data presented in a Material Safety Data Sheet (MSDS) is typically derived from standardized experimental protocols. While the specific studies for **Acid Blue 260** are not detailed in the provided search results, the following are representative methodologies for the observed hazards:

- **Acute Oral Toxicity (LD50):** This is often determined using a protocol similar to the OECD Guideline 423 (Acute Oral toxicity – Acute Toxic Class Method). In this method, a stepwise procedure with a limited number of animals is used to determine a range for the lethal dose 50 (LD50), which is the dose that is lethal to 50% of the tested animal population.
- **Skin Irritation/Corrosion:** Protocols such as the OECD Guideline 404 (Acute Dermal Irritation/Corrosion) are employed. This involves applying the substance to the shaved skin of an animal (typically a rabbit) and observing for signs of erythema (redness) and edema (swelling) over a period of time.
- **Eye Irritation/Corrosion:** The OECD Guideline 405 (Acute Eye Irritation/Corrosion) is a common method. A small amount of the substance is instilled into the eye of an animal (again, typically a rabbit), and the eyes are examined for signs of irritation, such as redness, swelling, and corneal opacity.
- **Mutagenicity:** The reported mutagenicity data would likely come from an Ames test (OECD Guideline 471), which uses bacteria to test whether a chemical can cause mutations in the

DNA.

Handling, Storage, and Emergency Procedures

Proper handling and storage procedures are crucial to minimize the risks associated with **Acid Blue 260**.

Table 4: Handling and Storage Recommendations

Aspect	Recommendation
Handling	Use with adequate ventilation. Minimize dust generation and accumulation. Avoid contact with eyes, skin, and clothing. Wash thoroughly after handling.[4]
Storage	Store in a cool, dry place in tightly closed, light-resistant containers.[4]
Incompatible Materials	Strong oxidizing agents, strong reducing agents. [4]

First Aid Measures

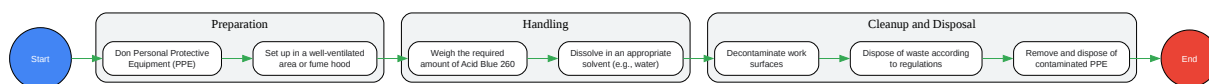
Table 5: First Aid Procedures for **Acid Blue 260** Exposure

Exposure Route	First Aid Measure
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[4]
Inhalation	Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid immediately.[4]
Skin Contact	Get medical aid if irritation develops or persists. Flush skin with plenty of soap and water.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately.[4]

Experimental and Logical Workflows

General Laboratory Handling Workflow

The following diagram illustrates a standard workflow for handling **Acid Blue 260** in a laboratory setting to ensure safety.

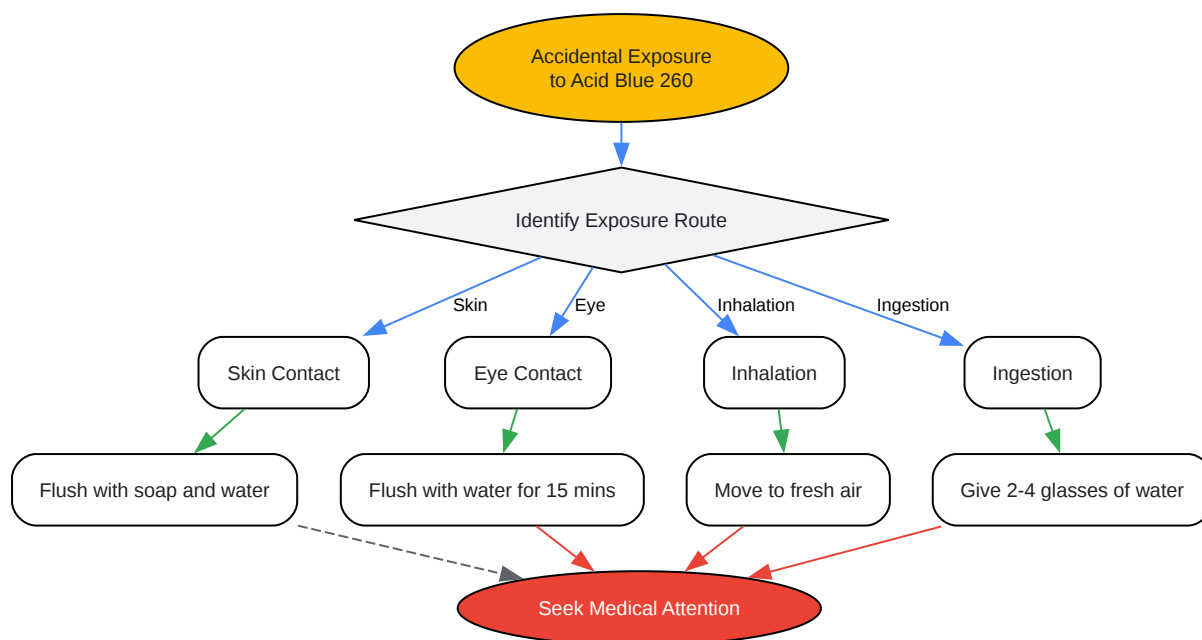


[Click to download full resolution via product page](#)

Caption: Standard laboratory workflow for handling **Acid Blue 260**.

Emergency Response Logic for Accidental Exposure

This diagram outlines the logical steps to take in the event of an accidental exposure to **Acid Blue 260**.



[Click to download full resolution via product page](#)

Caption: Emergency response flowchart for **Acid Blue 260** exposure.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Acid Blue 260 Manufacturers and suppliers - Alan Chemical \[alanchemindustries.com\]](#)
- 2. [worlddyevariety.com \[worlddyevariety.com\]](#)
- 3. [Page loading... \[guidechem.com\]](#)

- [4. cncolorchem.com \[cncolorchem.com\]](https://cncolorchem.com)
- [5. Acid Blue 260 - Weak acid blue RL - Best Acid Brilliant Blue RL from Emperor Chem \[emperordye.com\]](https://emperordye.com)
- [6. alfa-chemistry.com \[alfa-chemistry.com\]](https://alfa-chemistry.com)
- To cite this document: BenchChem. [Acid blue 260 material safety data sheet (MSDS)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15622319/docs#acid-blue-260-material-safety-data-sheet-msds>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

